

4-isopropylbenzoic acid solubility issues DMSO co-solvents

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Compound Focus: 4-Isopropylbenzoic Acid

CAS No.: 536-66-3

Cat. No.: S524556

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Solubility Data and Properties

4-Isopropylbenzoic acid (also known as Cuminic acid or Cumic acid, CAS 536-66-3) is a white to off-white crystalline powder [1] [2]. Its solubility profile and key physical properties are summarized below:

Property	Value / Description	Reference
Molecular Formula/Weight	$C_{10}H_{12}O_2$ / 164.20 g/mol	[1] [3] [2]
Water Solubility	Poorly soluble; 152 mg/L at 25°C	[1]
Solubility in DMSO	100 mg/mL (609.01 mM)	[4] [5]
Solubility in Ethanol	Soluble	[1] [6]
pKa	4.35	[2]
Melting Point	116.0 to 120.0 °C	[1]

Experimental Protocols and Preparation

Here are standard methods for preparing stock and working solutions of **4-isopropylbenzoic acid**, based on supplier and literature protocols.

Preparing a DMSO Stock Solution

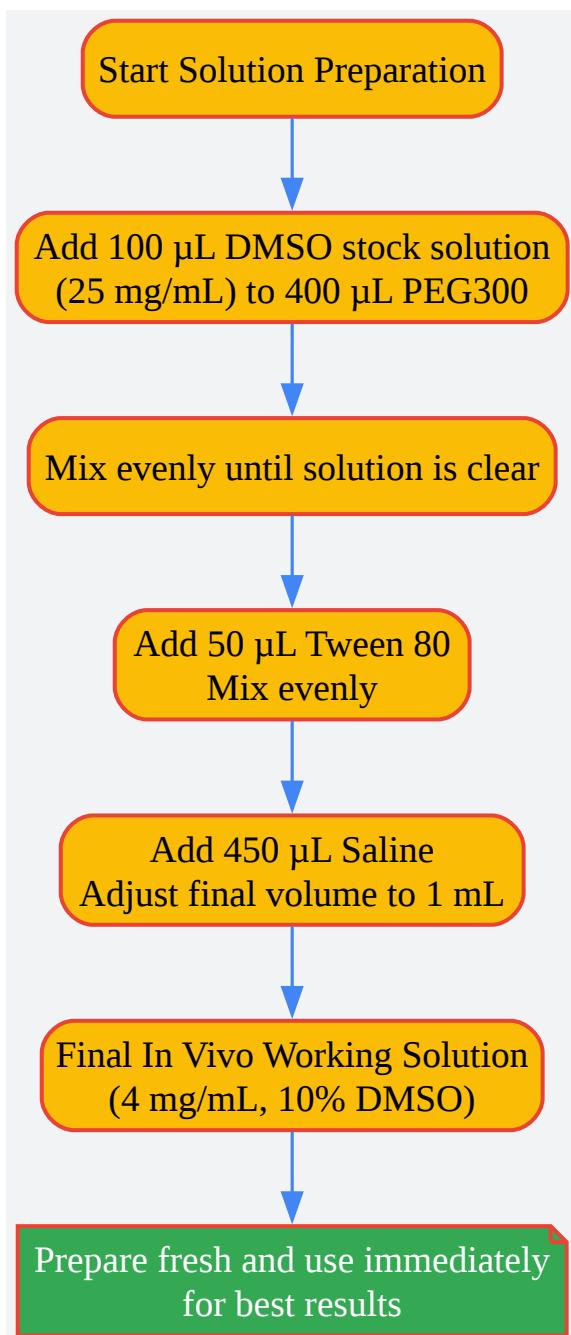
This is the most common method for creating high-concentration stock solutions.

- **Procedure:**
 - Weigh out the desired amount of **4-isopropylbenzoic acid** powder.
 - Add the powder to a vial containing anhydrous DMSO.
 - To achieve a final concentration of **100 mg/mL**, add 100 mg of powder to 1 mL of DMSO.
 - **Sonication** is recommended to aid dissolution and ensure a clear solution [4] [5].
 - Aliquot the stock solution and store at -20°C for short-term use (e.g., one month) or -80°C for longer-term storage (e.g., six months) [5].

Preparing an In Vivo Working Solution

For animal studies, the stock solution is often further diluted with biocompatible solvents to reduce final DMSO concentration. One supplier-recommended formulation is provided below [5]:

- **Final Composition:** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline
- **Target Concentration:** 4 mg/mL (24.36 mM)
- **Preparation Workflow:**



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- **Note:** This formulation is for research purposes only. You must adjust the preparation based on your specific experimental conditions and animal model [5].

Troubleshooting Common Solubility Issues

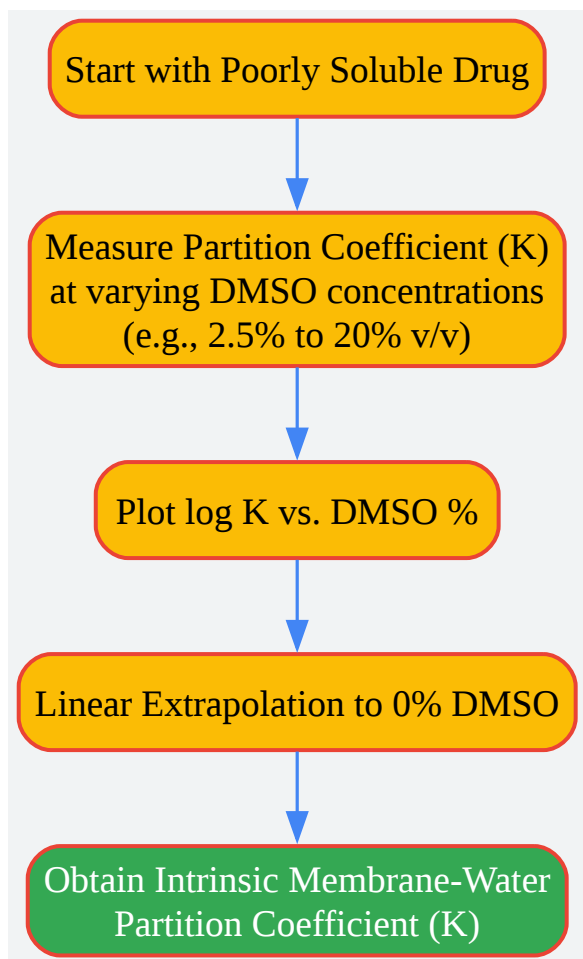
Issue	Possible Cause	Solution
Precipitation in Aqueous Buffers	The compound is inherently water-insoluble; dilution from DMSO stock causes crash-out.	Ensure the final DMSO concentration is tolerated by your experimental system (e.g., 0.1-1%). Pre-mix the stock solution with a small volume of PEG300 or Tween 80 before adding to aqueous buffers.
Incomplete Dissolution in DMSO	Solvent not thoroughly mixed; compound may have aged or aggregated.	Use fresh, anhydrous DMSO. Sonicate the mixture in a warm water bath (~25-37°C) for 10-20 minutes. Avoid heating excessively.
Instability in Storage	Solution is sensitive to moisture and oxygen over time [1].	Always store stock solutions in tightly sealed, single-use aliquots under inert gas (e.g., nitrogen) if possible [1]. Use the recommended storage temperatures.

Methodology for Measuring Partition Coefficients of Poorly Soluble Drugs

For your research in drug development, a relevant advanced methodology addresses the challenge of measuring the membrane-water partition coefficient (K) for highly hydrophobic compounds like **4-isopropylbenzoic acid** [7] [8].

- **The Challenge:** Directly measuring K in DMSO-free aqueous buffers is impossible if the drug has poor solubility and high membrane affinity [7] [8].
- **The Solution:** A strategy using **DMSO as a chaotropic co-solvent** to shift the partition coefficient into a measurable range [7] [8].
 - The partition coefficient is measured at several DMSO concentrations (e.g., 2.5% to 20% v/v) using a technique like **Isothermal Titration Calorimetry (ITC)**.
 - The logarithm of the partition coefficient (log K) decreases linearly with the DMSO content.
 - The results are **extrapolated back to zero DMSO** to determine the intrinsic partition coefficient in a pure aqueous buffer [7] [8].

This workflow is illustrated below:



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Frequently Asked Questions

Q1: Can I use solvents other than DMSO to dissolve 4-isopropylbenzoic acid? Yes, it is also soluble in other organic solvents like ethanol and methanol [1] [9]. However, DMSO is often preferred for biological assays due to its ability to dissolve a wide range of compounds and its compatibility with many cellular and biochemical assays.

Q2: Why does the solubility increase in basic conditions? 4-Isopropylbenzoic acid is a weak acid (pKa ~4.35) [2]. In basic conditions (pH > pKa), it undergoes deprotonation, forming a water-soluble carboxylate salt [9].

Q3: What are the key safety precautions when handling this compound? It may cause skin irritation, serious eye irritation, and respiratory irritation [1] [3]. Always wear appropriate personal protective

equipment (PPE) including gloves, eye protection, and a lab coat. Use adequate ventilation to minimize dust generation [2].

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To cite this document: Smolecule. [4-isopropylbenzoic acid solubility issues DMSO co-solvents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524556#4-isopropylbenzoic-acid-solubility-issues-dms-co-solvents>]

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